understanding the hydrochloride salt of 4-Chlorophenylalaninol

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Chlorophenylalaninol Hydrochloride*
CAS No.:	*1379971-06-8*
Cat. No.:	*B1455326*

Get Quote

Technical Whitepaper: 4-Chlorophenylalaninol Hydrochloride

Synthesis, Characterization, and Pharmaceutical Utility

Executive Summary

The hydrochloride salt of 4-Chlorophenylalaninol (specifically the (S)-enantiomer, derived from L-4-chlorophenylalanine) represents a critical "chiral pool" synthon in modern medicinal chemistry.[1] Structurally, it serves as a reduced congener of the non-natural amino acid 4-chloro-phenylalanine (PCPA).

Its significance lies in three distinct chemical behaviors:

- Chirality: It retains the stereochemical integrity of the parent amino acid, essential for asymmetric synthesis.[1]

© 2026 BenchChem. All rights reserved.

- Electronic Modulation: The para-chloro substituent introduces electron-withdrawing effects and increased lipophilicity compared to the unsubstituted phenylalaninol, altering the pharmacokinetics of derived drugs.[1]
- Salt Utility: The hydrochloride form transforms the typically waxy or low-melting free base into a stable, water-soluble crystalline solid, facilitating easier handling and dosage formulation.

Molecular Profile & Physicochemical Properties[1][2][3][4][5][6][7]

The transition from the free base to the hydrochloride salt is a deliberate engineering step to improve shelf-life and solubility.

Property	Specification
IUPAC Name	(2S)-2-amino-3-(4-chlorophenyl)propan-1-ol hydrochloride
Molecular Formula	$C_9H_{12}ClNO$[1] · HCl
Molecular Weight	222.11 g/mol (Salt) / 185.65 g/mol (Base)
CAS (Parent Acid)	14173-39-8 (4-Chloro-L-phenylalanine)
CAS (Free Base)	146748-89-6 (Approximate for (S)-isomer)
Appearance	White to off-white crystalline solid
Solubility (HCl)	High: Water, Methanol, DMSO.[1] Low: Diethyl ether, Hexane.[1]
Hygroscopicity	Moderate (Store in desiccator)

© 2026 BenchChem. All rights reserved.

> *Critical Note on CAS Numbers: Commercial vendors often list the CAS of the free base even when selling the salt.[1] Always verify the Certificate of Analysis (CoA) for the counterion stoichiometry (typically 1:1 HCl).*

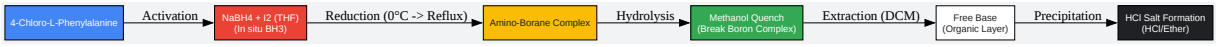
Synthetic Methodology: The McKennon Protocol[1]

The reduction of 4-chlorophenylalanine to its alcohol congener requires chemoselectivity. Standard strong reducers like Lithium Aluminum Hydride ($LiAlH_4$) pose a risk of hydrodehalogenation (stripping the chlorine atom) under vigorous reflux.

The industry-standard protocol, adapted from McKennon et al. (1993), utilizes a Sodium Borohydride ($NaBH_4$) and Iodine (I_2) system. This generates Borane (BH_3) in situ, which is milder and preserves the aryl-chloride bond.

3.1. Reaction Mechanism & Workflow[1][2][3]

The reaction proceeds via the activation of the carboxylic acid by the in situ generated borane, followed by reduction to the alcohol. The amino group forms a borane-amine complex, which must be hydrolyzed during workup.[1]



Click to download full resolution via product page

Figure 1: Step-wise synthesis from parent amino acid to hydrochloride salt.

3.2. Detailed Experimental Protocol

Step 1: In Situ Borane Generation

- Suspend 4-Chloro-L-phenylalanine (1.0 eq) and $NaBH_4$ (2.4 eq) in anhydrous THF under Argon.

© 2026 BenchChem. All rights reserved.

- Cool to 0°C.
- Add Iodine (I_2) (1.0 eq) dissolved in THF dropwise over 30 minutes. Caution: Hydrogen gas evolution.[1]

Step 2: Reduction

- Once gas evolution ceases, heat the mixture to reflux for 18 hours.
- The solution should turn colorless as iodine is consumed and borane is generated.

Step 3: Workup (Critical for Purity)

- Cool to room temperature.
- Carefully add Methanol until effervescence stops (destroys excess hydride).
- Evaporate solvents to leave a white paste.
- Dissolve paste in 20% KOH and stir for 4 hours (cleaves the stable N-B bond).
- Extract with Dichloromethane (DCM). Dry organic layer over Na_2SO_4.

Step 4: Salt Formation

- Dissolve the resulting oil (Free Base) in minimal dry Ethanol or Diethyl Ether.
- Add 2M HCl in Diethyl Ether dropwise at 0°C.
- The **4-Chlorophenylalaninol Hydrochloride** will precipitate as a white solid.[1]
- Filter and wash with cold ether.

Analytical Characterization

To validate the identity and purity of the synthesized salt, the following analytical signatures must be confirmed.

4.1. Proton NMR (^1H NMR) in DMSO-d_6

© 2026 BenchChem. All rights reserved.

The hydrochloride salt will show distinct shifts compared to the free base, particularly in the ammonium protons.

- δ 8.0-8.5 ppm (br s, 3H): -NH_3^+ (Ammonium protons, characteristic of the salt).
- δ 7.3-7.4 ppm (m, 4H): Aromatic protons (Aryl-Cl ring system).[1]
- δ 5.4 ppm (t, 1H): -OH (Hydroxyl proton, often visible in DMSO).
- δ 3.4-3.6 ppm (m, 2H): -CH_2-OH (Methylene protons adjacent to alcohol).
- δ 3.0-3.2 ppm (m, 1H): Chiral CH center.
- δ 2.7-2.9 ppm (m, 2H): Benzylic -CH_2-.

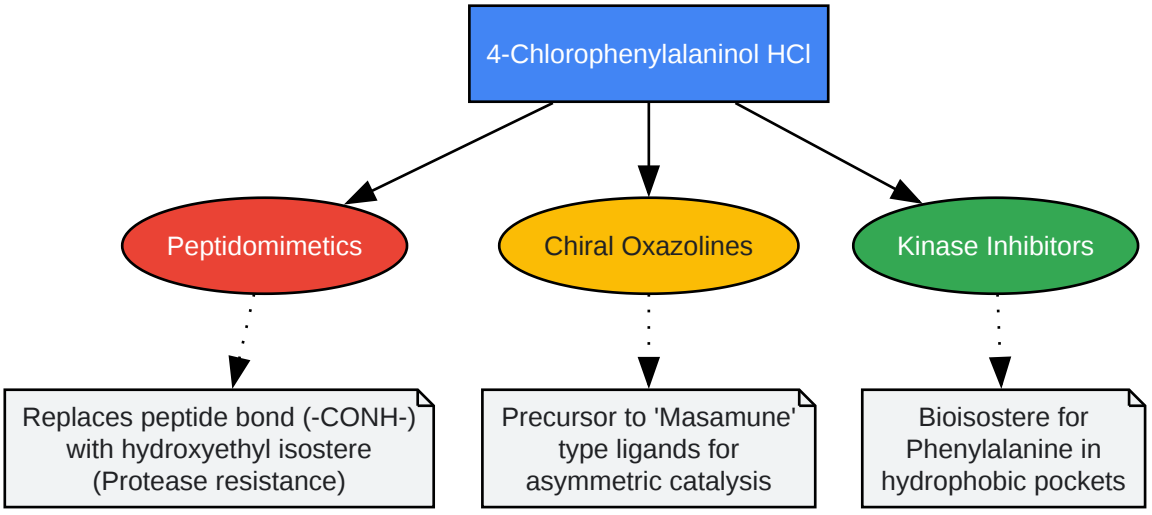
4.2. Chiral HPLC[1]

- Column: Chiralpak AD-H or OD-H.
- Mobile Phase: Hexane/Isopropanol (90:10) with 0.1% Diethylamine (for free base) or TFA (for salt).
- Purpose: Confirm that the reduction conditions did not cause racemization. An enantiomeric excess (ee) of >98% is expected.[1]

Pharmaceutical Applications & SAR

4-Chlorophenylalaninol HCl is rarely a final drug; it is a high-value intermediate.[1] Its applications are driven by the "Chlorine Effect"—the ability of the halogen to fill hydrophobic pockets in enzymes that the native phenylalanine cannot.[1]

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Figure 2: Downstream applications in medicinal chemistry and catalysis.

Key Use Cases:

- Tryptophan Hydroxylase Inhibitors: The parent acid (PCPA) is a known inhibitor of serotonin synthesis.[1][4] The alcohol derivative is often used to synthesize transition-state analogs that bind tighter to the enzyme active site.[1]

- Oxazoline Ligands: The amino alcohol reacts with nitriles or carboxylic acids to form oxazolines.[1] These are crucial ligands for asymmetric catalysis (e.g., Suzuki couplings), where the chlorine atom influences the bite angle and electronic properties of the catalyst.

- Sertraline Analogs: While Sertraline (Zoloft) uses a dichlorophenyl motif, 4-chlorophenylalaninol is used in research to synthesize simplified analogs to probe the serotonin transporter (SERT) binding affinity.[1]

Handling and Stability

- Storage: The HCl salt is hygroscopic.[1] It must be stored in a tightly sealed container, preferably within a desiccator at 2-8°C.

- Stability: Unlike the free base, which can oxidize or absorb CO_2 (forming carbamates) over time, the HCl salt is chemically stable for years if kept dry.

© 2026 BenchChem. All rights reserved.

- Safety: The compound is an irritant.[1] Standard PPE (gloves, goggles) is required. Avoid inhalation of dust.

References

- McKennon, M. J., Meyers, A. I., Drauz, K., & Schwarm, M. (1993). A convenient reduction of amino acids to amino alcohols. The Journal of Organic Chemistry, 58(13), 3568-3571.
- Abiko, A., & Masamune, S. (1996). Use of Chiral Amino Alcohols in Asymmetric Synthesis. Tetrahedron Letters.
- PubChem Compound Summary. (n.d.). 4-Chloro-L-phenylalanine (Precursor Data). National Center for Biotechnology Information.
- Sigma-Aldrich / Merck. (n.d.). Product Specification: (S)-(-)-2-Amino-3-(4-chlorophenyl)-1-propanol. (Used for physical property verification).[1][5]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS 20265-96-7: 4-Chloroaniline hydrochloride | CymitQuimica [cymitquimica.com]
- 2. svedbergopen.com [svedbergopen.com]
- 3. jocpr.com [jocpr.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Chlorpromazine | C17H19ClN2S | CID 2726 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [understanding the hydrochloride salt of 4-Chlorophenylalaninol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1455326/docs#understanding-the-hydrochloride-salt-of-4-chlorophenylalaninol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.